

# Application Notes and Protocols for Intraperitoneal Injection of TDI-11861

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## Compound of Interest

Compound Name: TDI-11861

Cat. No.: B15602824

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## Introduction

**TDI-11861** is a potent and selective inhibitor of soluble adenylyl cyclase (sAC).[1][2] sAC is a crucial enzyme in sperm motility and capacitation, the process by which sperm become competent to fertilize an egg.[3] By inhibiting sAC, **TDI-11861** effectively blocks these processes, leading to temporary and reversible male infertility.[3][4] This makes **TDI-11861** a promising candidate for the development of an on-demand, non-hormonal male contraceptive. [1][2] These application notes provide a detailed protocol for the intraperitoneal (i.p.) injection of **TDI-11861** in mice for preclinical research, along with relevant quantitative data and a description of the underlying signaling pathway.

## Quantitative Data Summary

The following tables summarize the key in vitro and in vivo parameters for **TDI-11861**.

Table 1: In Vitro Potency of **TDI-11861**

Parameter	Value	Species	Application
IC <sub>50</sub> (sAC enzyme inhibition)	3 nM	Human	Biochemical Assay
IC <sub>50</sub> (sAC-dependent cAMP accumulation)	7 nM	Rat	Cellular Assay
K <sub>D</sub> (Binding affinity to sAC)	1.4 nM	Human	Surface Plasmon Resonance

Table 2: In Vivo Efficacy of **TDI-11861** in Mice (50 mg/kg, i.p.)

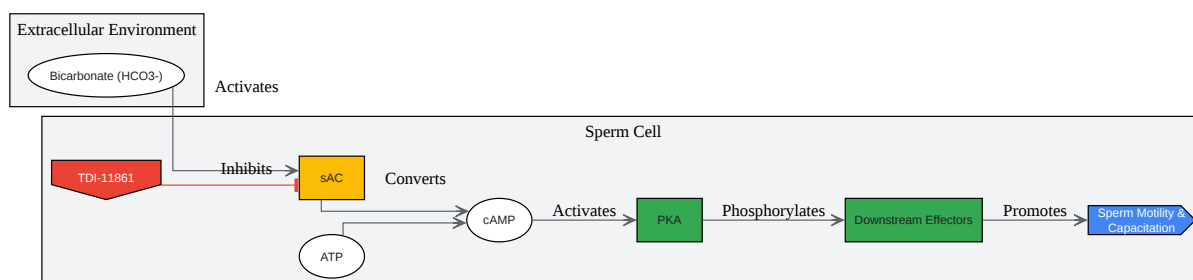
Time Post-Injection	Sperm Motility	Contraceptive Efficacy
30 minutes - 2.5 hours	Immobilized	100%
3 hours	Some motility regained	91%
24 hours	Normal motility restored	Fertility restored

Table 3: Pharmacokinetics of **TDI-11861** in Male CD-1 Mice (50 mg/kg, i.p.)

Time Post-Injection	Mean Unbound Plasma Concentration (µM)
1 hour	7.04
4 hours	0.93

## Signaling Pathway

**TDI-11861** exerts its effect by inhibiting the soluble adenylyl cyclase (sAC) signaling pathway, which is essential for sperm function.



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Caption: **TDI-11861** inhibits the sAC signaling pathway in sperm.

## Experimental Protocol: Intraperitoneal Injection of **TDI-11861** in Mice

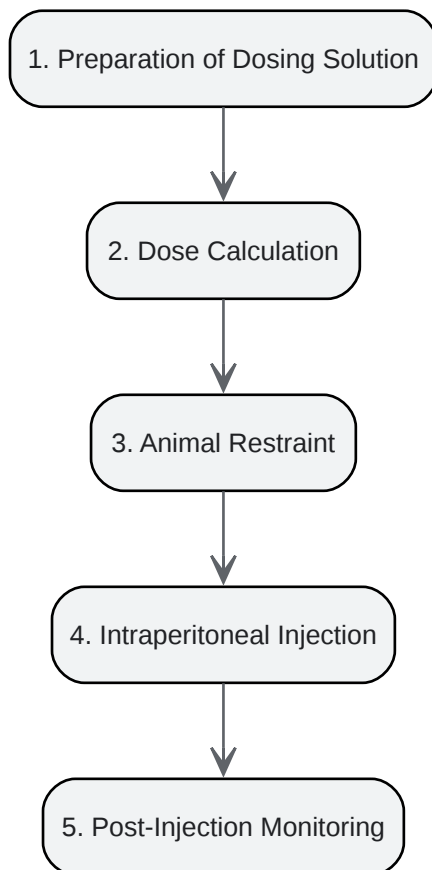
This protocol provides a detailed procedure for the preparation and intraperitoneal administration of **TDI-11861** to mice.

### Materials

- **TDI-11861** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 400 (PEG400), sterile
- Phosphate-buffered saline (PBS), sterile
- 1 mL sterile syringes
- 26-28 gauge sterile needles

- 70% ethanol
- Sterile gauze pads
- Appropriate personal protective equipment (PPE)

## Experimental Workflow



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## References

- 1. [animalcare.ubc.ca](http://animalcare.ubc.ca) [[animalcare.ubc.ca](http://animalcare.ubc.ca)]
- 2. Soluble adenylyl cyclase inhibitor TDI-11861 blocks sperm mobility on-demand | BioWorld [[bioworld.com](http://bioworld.com)]
- 3. Intraperitoneal Injection in Mice | Animals in Science [[queensu.ca](http://queensu.ca)]
- 4. Intraperitoneal Injection in an Adult Mouse [[protocols.io](http://protocols.io)]
- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Injection of TDI-11861]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15602824#intraperitoneal-injection-protocol-for-tdi-11861>]

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